

Boc-D-Phe-OMe chemical structure and molecular weight

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Compound of Interest

Compound Name: *Boc-D-phenylalanine methyl ester*

Cat. No.: *B1269909*

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An In-depth Technical Guide on Boc-D-Phe-OMe

This guide provides a comprehensive overview of the chemical structure and molecular properties of N-tert-butoxycarbonyl-D-phenylalanine methyl ester, commonly abbreviated as Boc-D-Phe-OMe. This compound is a frequently used building block in peptide synthesis and drug discovery.

Chemical Identity and Structure

Boc-D-Phe-OMe is a derivative of the amino acid D-phenylalanine. The "Boc" group (tert-butoxycarbonyl) is a protecting group attached to the amine, and the "OMe" represents a methyl ester at the carboxyl terminus. Its systematic IUPAC name is methyl (2R)-2-[(2-methylpropan-2-yl)oxycarbonylamino]-3-phenylpropanoate^[1].

The chemical structure is depicted below, illustrating the arrangement of the Boc protecting group, the D-phenylalanine core, and the methyl ester.

Boc-D-Phe-OMe Chemical Structure

Physicochemical Properties

A summary of the key quantitative data for Boc-D-Phe-OMe is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	C15H21NO4	[1][2][3]
Molecular Weight	279.33 g/mol	[1][2][3][4]
CAS Number	77119-87-7	[1][2]
Canonical SMILES	CC(C)(C)OC(=O)N--INVALID-LINK--C(=O)OC	[1]

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References

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